

Application Notes and Protocols for the Analytical Determination of 2-(Phenylthio)ethanol

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Compound of Interest

Compound Name: 2-(Phenylthio)ethanol

Cat. No.: B1207423

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Introduction

2-(Phenylthio)ethanol is an organosulfur compound utilized in various chemical syntheses, including the preparation of pharmaceuticals and other specialty chemicals.[1] Its accurate detection and quantification are crucial for process monitoring, quality control of starting materials and final products, and for ensuring the safety and efficacy of drug products where it may be present as an intermediate or impurity. This document provides detailed application notes and experimental protocols for the analysis of **2-(Phenylthio)ethanol** using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC), two common analytical techniques in pharmaceutical and chemical analysis.

The methodologies described herein are based on established analytical principles for similar compounds and serve as a comprehensive guide for researchers, scientists, and drug development professionals.[2]

Physicochemical Properties of 2-(Phenylthio)ethanol

A summary of the key physicochemical properties of **2-(Phenylthio)ethanol** is presented in the table below. This information is essential for the development of analytical methods, including the selection of appropriate solvents and instrumental conditions.

Property	Value
CAS Number	699-12-7
Molecular Formula	C ₈ H ₁₀ OS
Molecular Weight	154.23 g/mol
Appearance	Liquid
Density	1.143 g/mL at 25 °C
Boiling Point	115-116 °C at 2 mmHg
Refractive Index	n _{20/D} 1.592

(Data sourced from various chemical suppliers and databases)[3][4]

Analytical Methods for Quantification

The primary methods for the quantification of **2-(Phenylthio)ethanol** are Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC). The choice between these techniques depends on the sample matrix, required sensitivity, and available instrumentation.
[2]

Gas Chromatography (GC) with Flame Ionization Detection (FID)

GC is well-suited for the analysis of volatile and semi-volatile compounds like **2-(Phenylthio)ethanol**. Coupled with a Flame Ionization Detector (FID), it provides high sensitivity and a wide linear range.

High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC is a versatile technique for separating and quantifying components in a liquid mixture. For **2-(Phenylthio)ethanol**, which contains a phenyl group (a chromophore), UV detection is a suitable choice.
[2]

Quantitative Data Summary

The following table summarizes typical performance characteristics for GC and HPLC methods for the analysis of **2-(Phenylthio)ethanol**. These values are illustrative and would require experimental validation for a specific application.

Parameter	Gas Chromatography (GC-FID)	High-Performance Liquid Chromatography (HPLC-UV)
Principle	Separation based on volatility and polarity in the gaseous phase.	Separation based on polarity and interaction with a stationary phase in the liquid phase.
Typical Column	Capillary column (e.g., DB-5, HP-5ms)	Reversed-phase column (e.g., C18, C8)
Mobile Phase / Carrier Gas	Inert gas (e.g., Helium, Nitrogen)	Solvent mixture (e.g., Acetonitrile, Water)
Detector	Flame Ionization Detector (FID)	UV-Vis Detector (e.g., at 254 nm)
Limit of Detection (LOD)	~ 0.1 µg/mL	~ 0.5 µg/mL
Limit of Quantification (LOQ)	~ 0.3 µg/mL	~ 1.5 µg/mL
Linearity Range	0.3 - 500 µg/mL	1.5 - 500 µg/mL
Precision (%RSD)	< 2%	< 2%
Accuracy (Recovery %)	98 - 102%	97 - 103%

Experimental Protocols

Protocol 1: Quantification of 2-(Phenylthio)ethanol by GC-FID

1. Objective: To quantify the amount of **2-(Phenylthio)ethanol** in a sample using Gas Chromatography with Flame Ionization Detection.

2. Materials and Reagents:

- **2-(Phenylthio)ethanol** reference standard (99%+ purity)
- Solvent: Dichloromethane or Methanol (HPLC grade)
- Inert carrier gas: Helium or Nitrogen (high purity)
- Volumetric flasks, pipettes, and autosampler vials

3. Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID)
- Capillary column: 30 m x 0.25 mm ID, 0.25 μ m film thickness (e.g., DB-5 or equivalent)
- Autosampler
- Data acquisition and processing software

4. Preparation of Standard Solutions:

- Stock Standard Solution (1000 μ g/mL): Accurately weigh approximately 25 mg of **2-(Phenylthio)ethanol** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the chosen solvent.
- Working Standard Solutions: Prepare a series of working standards by serial dilution of the stock solution to cover the expected concentration range of the samples (e.g., 1, 5, 25, 100, 250, 500 μ g/mL).

5. Sample Preparation:

- Accurately weigh a known amount of the sample and dissolve it in a suitable volume of the solvent to achieve a final concentration within the calibration range.
- Filter the sample solution through a 0.45 μ m syringe filter into an autosampler vial if particulate matter is present.

6. GC-FID Conditions:

- Inlet Temperature: 250 °C
- Injection Volume: 1 µL
- Split Ratio: 20:1
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Oven Temperature Program:
 - Initial temperature: 80 °C, hold for 2 minutes
 - Ramp: 15 °C/min to 280 °C
 - Hold at 280 °C for 5 minutes
- Detector Temperature (FID): 300 °C
- Hydrogen Flow: 30 mL/min
- Air Flow: 300 mL/min
- Makeup Gas (Nitrogen): 25 mL/min

7. Data Analysis:

- Generate a calibration curve by plotting the peak area of the **2-(Phenylthio)ethanol** standard injections against their corresponding concentrations.
- Perform a linear regression analysis to obtain the equation of the line and the correlation coefficient ($r^2 > 0.999$).
- Quantify the concentration of **2-(Phenylthio)ethanol** in the samples by interpolating their peak areas from the calibration curve.

Protocol 2: Quantification of 2-(Phenylthio)ethanol by HPLC-UV

1. Objective: To quantify the amount of **2-(Phenylthio)ethanol** in a sample using High-Performance Liquid Chromatography with UV detection.

2. Materials and Reagents:

- **2-(Phenylthio)ethanol** reference standard (99%+ purity)
- Mobile Phase A: Water (HPLC grade)
- Mobile Phase B: Acetonitrile (HPLC grade)
- Diluent: 50:50 (v/v) Acetonitrile:Water
- Volumetric flasks, pipettes, and autosampler vials

3. Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase column: C18, 150 mm x 4.6 mm, 5 μ m particle size
- Data acquisition and processing software

4. Preparation of Standard Solutions:

- Stock Standard Solution (1000 μ g/mL): Accurately weigh approximately 25 mg of **2-(Phenylthio)ethanol** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of working standards by serial dilution of the stock solution to cover the expected concentration range of the samples (e.g., 5, 25, 100, 250, 500 μ g/mL).

5. Sample Preparation:

- Accurately weigh a known amount of the sample and dissolve it in a suitable volume of the diluent to achieve a final concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter into an autosampler vial.

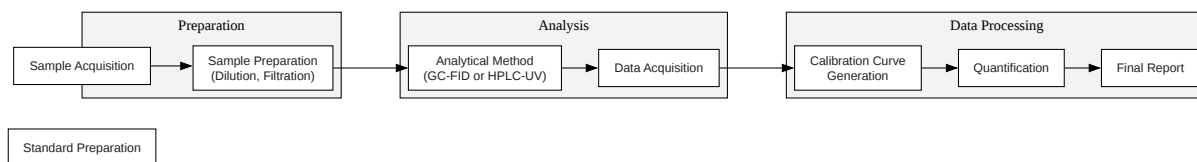
6. HPLC-UV Conditions:

- Mobile Phase: Isocratic elution with 60% Acetonitrile and 40% Water
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- UV Detection Wavelength: 254 nm
- Run Time: 10 minutes

7. Data Analysis:

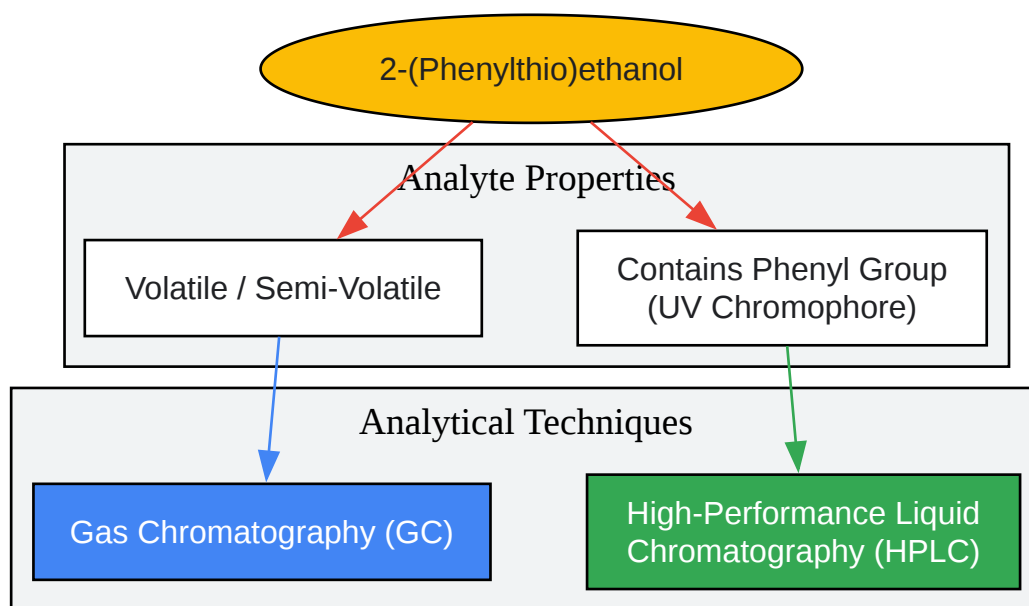
- Generate a calibration curve by plotting the peak area of the **2-(Phenylthio)ethanol** standard injections against their corresponding concentrations.
- Perform a linear regression analysis to obtain the equation of the line and the correlation coefficient ($r^2 > 0.999$).
- Quantify the concentration of **2-(Phenylthio)ethanol** in the samples by interpolating their peak areas from the calibration curve.

Visualizations



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Caption: General workflow for the analysis of **2-(Phenylthio)ethanol**.



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Caption: Logic for selecting an appropriate analytical method.

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